

4-Hydroxy Florasulam CAS number and molecular formula

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Compound of Interest

Compound Name: 4-Hydroxy Florasulam

Cat. No.: B13405468

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An In-depth Technical Guide to 4-Hydroxy Florasulam

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Hydroxy Florasulam**, a significant metabolite of the triazolopyrimidine sulfonanilide herbicide, Florasulam. This document details its chemical properties, metabolic pathways, and analytical methodologies for its detection and quantification, tailored for a scientific audience.

Core Chemical and Physical Data

4-Hydroxy Florasulam is a primary metabolite of Florasulam, formed through the hydroxylation of the phenyl ring. Its chemical identity and key properties are summarized below.

Property	Value
CAS Number	886844-32-2
Molecular Formula	C ₁₂ H ₈ F ₃ N ₅ O ₄ S
Synonyms	4-OH-phenyl-florasulam, 5-hydroxy-florasulam, N-(2,6-difluoro-4-hydroxyphenyl)-8-fluoro-5-methoxy[1][2]triazolo[1,5-c]pyrimidine-2-sulfonamide

Metabolic and Degradation Pathways

Florasulam undergoes metabolic transformation in various environments, including soil, plants, and animals. The primary metabolic pathway involves the formation of **4-Hydroxy Florasulam**.

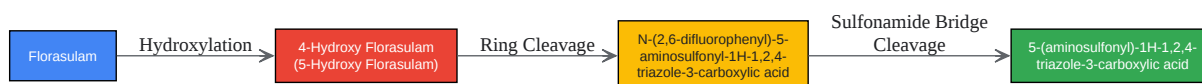
In soil, the degradation of Florasulam is primarily a microbial process, with a reported half-life of approximately 2.4 days.^[3] The initial step is the conversion of the methoxy group to a hydroxy group, yielding N-(2,6-difluorophenyl)-8-fluoro-5-hydroxy[1][2]triazolo[1,5-c]pyrimidine-2-sulfonamide. This metabolite itself degrades with a half-life ranging from 10 to 61 days.^[3]

In wheat, Florasulam is rapidly metabolized, contributing to the herbicide's selectivity. The primary metabolic route is the hydroxylation of the aniline ring at the para position to form **4-Hydroxy Florasulam**, which is then conjugated with glucose.^{[2][4]} The half-life of Florasulam in wheat is significantly shorter (e.g., 2.4 hours) compared to susceptible broadleaf weeds (19 to >48 hours).^[4]

In animal studies, particularly in rats, orally administered Florasulam is rapidly absorbed and excreted. While the majority is excreted as the parent compound, **4-Hydroxy Florasulam** has been identified as a metabolite, accounting for approximately 3-10% of the administered dose in urine.

Florasulam Degradation Pathway

The following diagram illustrates the initial steps in the degradation of Florasulam, leading to the formation of **4-Hydroxy Florasulam** and its subsequent breakdown products in soil.



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Fig. 1: Degradation pathway of Florasulam in soil.

Quantitative Data Summary

The following tables summarize key quantitative data related to the metabolism and degradation of Florasulam and the formation of **4-Hydroxy Florasulam** from various studies.

Table 1: Half-life of Florasulam in Different Matrices

Matrix	Half-life	Conditions	Reference
Soil (aerobic)	0.7 - 4.5 days (avg. 2.4 days)	20 or 25 °C	[3]
Wheat	2.4 hours	Greenhouse-grown plants	[4]
Broadleaf Weeds	19 to >48 hours	Greenhouse-grown plants	[4]
Natural Water	3.3 days	Summer, 51.5°N latitude	

Table 2: Formation and Degradation of **4-Hydroxy Florasulam**

Matrix	Parameter	Value	Reference
Soil	Half-life of 4-Hydroxy Florasulam	10 - 61 days	[3]
Rat Urine	% of Administered Dose	~3-10%	
Rat Liver & Kidney	% of Total Recovered Radioactivity	~1.5%	

Experimental Protocols

Detailed experimental protocols for the extraction and analysis of **4-Hydroxy Florasulam** are crucial for reproducible research. The following sections outline the methodologies derived from published studies.

Extraction of Florasulam and 4-Hydroxy Florasulam from Soil

This protocol is based on methodologies for determining residues in soil samples.

1. Sample Preparation:

- Weigh 25 ± 0.1 g of soil into a centrifuge tube.
- For recovery experiments, fortify the sample with a mixed standard solution of Florasulam and **4-Hydroxy Florasulam** in acetonitrile:water (1:1, v/v).

2. Extraction:

- Add 75 mL of acetone:1% aqueous acetic acid (9:1, v/v) to the soil sample.
- Shake the mixture on a reciprocating shaker for 60 minutes.
- Centrifuge the sample at 3,000 rpm for 10 minutes to separate the soil and extract.
- Decant the supernatant and filter through glass wool.
- Repeat the extraction with 25 mL of the same solvent mixture.
- Combine the filtered extracts.

3. Solid-Phase Extraction (SPE) Cleanup:

- Precondition a PolarPlus C18 SPE cartridge (2 g, 6 cc) with methanol followed by 0.1M HCl.
- Load the combined extract onto the SPE cartridge.
- Rinse the cartridge with water.
- Elute the residues with 3 mL of acetonitrile.

Analysis by High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS)

The quantitative determination of Florasulam and **4-Hydroxy Florasulam** is typically performed using LC-MS/MS.

Instrumentation:

- HPLC System: Agilent 1100 LC system or equivalent.
- Mass Spectrometer: MDS/Sciex API 4000 mass spectrometer or equivalent.
- Column: Spherisorb ODS B, 4.6 mm x 250 mm, 5 µm particle size.

Chromatographic Conditions:

- Mobile Phase A: Water:acetonitrile:acetic acid (60:40:1, v:v:v).
- Mobile Phase B: 1% acetic acid in acetonitrile.
- Gradient:
 - 0-10 min: 100% A
 - 11-15 min: 100% B
 - 16-21 min: 100% A
- Flow Rate: 1.0 mL/minute.
- Injection Volume: 100 µL.

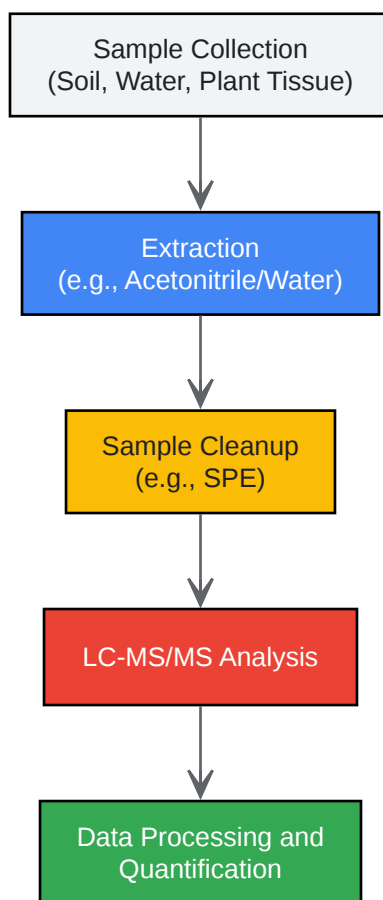
Mass Spectrometry Conditions:

- Ionization Mode: Electrospray Ionization (ESI), negative ion mode.
- Monitoring: Multiple Reaction Monitoring (MRM).
- Ion Transitions:
 - Florasulam: m/z 358.1 → 166.9 (quantitation) and m/z 358.1 → 152 (confirmation).

- **4-Hydroxy Florasulam:** m/z 344.0 \rightarrow 324 (quantitation) and m/z 344.0 \rightarrow 104 (confirmation).

Experimental Workflow for Residue Analysis

The following diagram outlines a typical workflow for the analysis of Florasulam and its metabolites in environmental or biological samples.



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Fig. 2: General workflow for residue analysis.

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